

Calipteryxin synthesis and purification protocol

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Compound of Interest

Compound Name: *Calipteryxin*

CAS No.: 14017-72-2

Cat. No.: B600254

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Executive Summary

Calipteryxin (CAS: 14017-72-2) is a bioactive pyranocoumarin derivative, specifically a diester of 3',4'-dihydroseselin (khellactone). Originally isolated from *Inula japonica*, *Seseli resinosum*, and *Pteryxia terebinthina*, it exhibits potent anti-inflammatory properties by inhibiting the NF- κ B signaling pathway and suppressing iNOS and COX-2 expression.

This Application Note provides a rigorous technical guide for:

- **Semi-Synthesis:** A biomimetic route converting the precursor Seselin into **Calipteryxin** via stereoselective dihydroxylation and stepwise acylation.
- **Purification:** A high-purity isolation workflow using Flash Chromatography and Preparative HPLC.
- **Validation:** Analytical standards for verifying the (3'R, 4'R) stereochemistry and ester regioselectivity.

Chemical Background & Strategy

Compound Identity:

- IUPAC Name: (3'R, 4'R)-3'-angeloyloxy-4'-seneciyoxy-3',4'-dihydroseselin
- Formula: $C_{24}H_{26}O_7$ [1][2]
- MW: 426.46 g/mol [1][2]
- Core Scaffold: Angular pyranocoumarin (Seselin type).

Synthetic Challenge: The primary challenge in **Calipteryxin** synthesis is the regioselective esterification of the vicinal diol (khellactone) at the 3' and 4' positions with two different acyl groups (angeloyl and senecioyl). The protocol below utilizes a controlled Steglich esterification sequence, exploiting the subtle steric differences between the pseudo-axial and pseudo-equatorial hydroxyls of the pyran ring.

Protocol A: Semi-Synthesis from Seselin

Phase 1: Stereoselective Dihydroxylation (Formation of Khellactone)

Objective: Convert the alkene of Seselin into the cis-diol (Khellactone) with (3'R, 4'R) configuration.

Reagents:

- Precursor: Seselin (isolated or synthesized from umbelliferone).
- Catalyst: Osmium Tetroxide (OsO_4) (2.5 wt% in t-BuOH).
- Co-oxidant: N-Methylmorpholine N-oxide (NMO).
- Solvent: Acetone/Water (9:1).

Workflow:

- Dissolution: Dissolve Seselin (1.0 eq, 500 mg) in Acetone/Water (10 mL).
- Catalysis: Add NMO (1.2 eq) followed by dropwise addition of OsO_4 solution (0.02 eq).
Caution: OsO_4 is highly toxic; use a fume hood.

- Reaction: Stir at room temperature for 12 hours. Monitor via TLC (Hexane/EtOAc 1:1). The starting material ($R_f \sim 0.8$) should disappear, yielding a polar spot ($R_f \sim 0.2$).
- Quench: Add solid Sodium Metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$, 500 mg) and stir for 30 mins to neutralize osmium species.
- Workup: Filter through Celite. Extract the filtrate with Ethyl Acetate (3x 20 mL). Dry over Na_2SO_4 and concentrate.
- Result: Crude cis-khellactone (diol).

Phase 2: Stepwise Regioselective Acylation

Objective: Install the Angeloyl group at C-3' and Senecioyl group at C-4'. Note: The C-4' hydroxyl is generally more sterically hindered in the cis-diol conformation. We target the C-3' position first under kinetic control.

Reagents:

- Acyl Donors: Angeloyl Chloride, Senecioyl Chloride.
- Base: Pyridine, DMAP (4-Dimethylaminopyridine).
- Solvent: Anhydrous Dichloromethane (DCM).

Workflow:

- Step 1 (C-3' Angeloylation):
 - Dissolve crude Khellactone (1.0 eq) in anhydrous DCM at -78°C .
 - Add Pyridine (3.0 eq) and DMAP (0.1 eq).
 - Add Angeloyl Chloride (1.05 eq) dropwise over 1 hour.
 - Critical: Maintain low temperature to favor kinetic substitution at the less hindered C-3' hydroxyl.
 - Warm to 0°C and stir for 4 hours.

- Intermediate Workup: Wash with 1N HCl, then NaHCO₃. Flash purify the mono-ester intermediate.
- Step 2 (C-4' Senecioylation):
 - Dissolve the mono-ester (1.0 eq) in DCM.
 - Add Senecioyl Chloride (2.0 eq) and DMAP (1.5 eq).
 - Reflux at 40°C for 24 hours (forcing conditions for the hindered C-4' OH).
- Final Workup: Quench with water, extract with DCM, and concentrate to yield crude **Calipteryxin**.

Protocol B: Purification & Isolation

Given the presence of regioisomers (3'-senecioyl-4'-angeloyl vs. 3'-angeloyl-4'-senecioyl) and unreacted intermediates, a two-stage purification is mandatory.

Stage 1: Flash Column Chromatography (Silica Gel)

- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Mobile Phase:
 - Solvent A: n-Hexane[3][4]
 - Solvent B: Ethyl Acetate
- Gradient:
 - 0-10 min: 5% B (Elutes unreacted Seselin)
 - 10-30 min: 5% → 20% B (Elutes Mono-esters)
 - 30-50 min: 20% → 35% B (Elutes **Calipteryxin**)
 - 50+ min: 50% B (Elutes unreacted Diol)

Stage 2: Semi-Preparative HPLC (Polishing)

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 μ m, 250 x 10 mm).
- Flow Rate: 4.0 mL/min.
- Detection: UV @ 320 nm (Coumarin characteristic absorption).
- Mobile Phase: Acetonitrile (ACN) / Water + 0.1% Formic Acid.

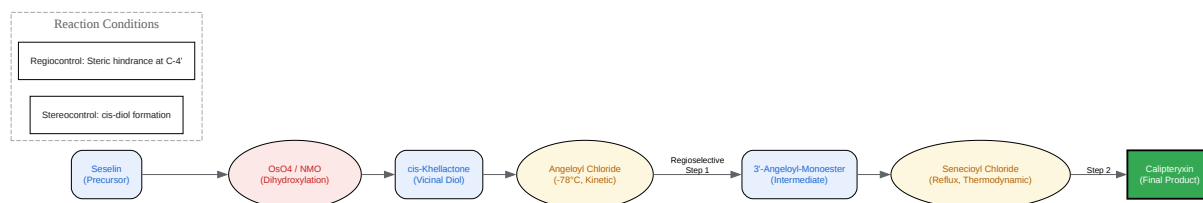
HPLC Gradient Table:

Time (min)	% Water (0.1% FA)	% ACN	Event
0.0	70	30	Equilibration
5.0	70	30	Injection
25.0	20	80	Linear Gradient
30.0	5	95	Wash
35.0	70	30	Re-equilibration

Retention Time Note: **Calipteryxin** typically elutes between 18–22 minutes. Regioisomers often separate by <1.5 minutes; collect peaks using threshold slope detection.

Visualization of Workflows

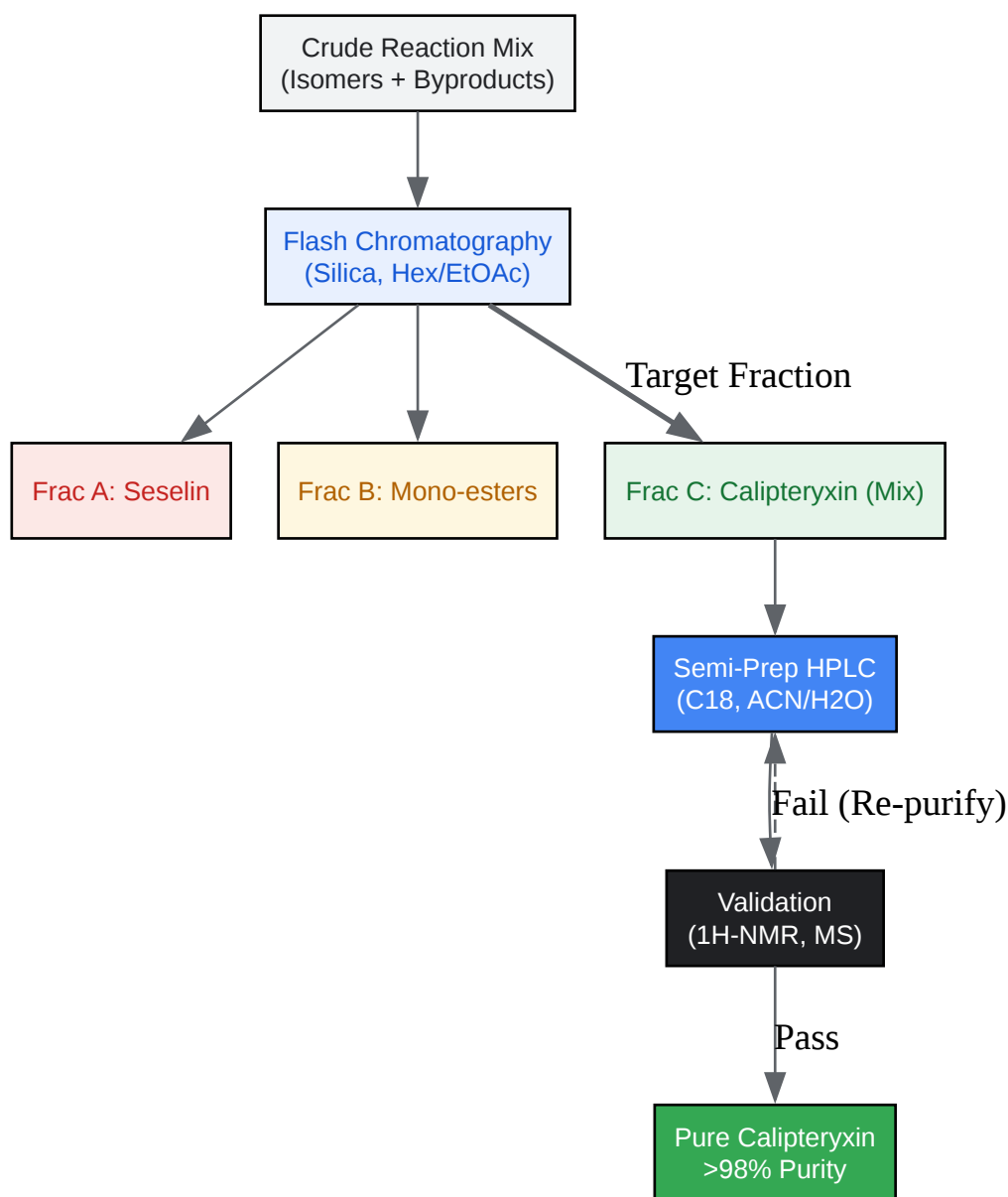
Figure 1: Synthetic Pathway (Seselin to Calipteryxin)



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Caption: Stepwise semi-synthesis of **Calipteryxin** from Seselin via Khellactone intermediate.

Figure 2: Purification & Validation Logic



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Caption: Two-stage purification strategy separating regioisomers and reaction byproducts.

Analytical Validation Parameters

To ensure the integrity of the synthesized **Calipteryxin**, the following spectroscopic signatures must be confirmed:

- Mass Spectrometry (ESI-MS):

- Expected $[M+H]^+$: m/z 427.17.
- Expected $[M+Na]^+$: m/z 449.16.
- $^1\text{H-NMR}$ (500 MHz, CDCl_3) Key Signals:
 - Pyran Ring: Doublets at δ 6.6 (H-3') and δ 5.4 (H-4') indicate the diester substitution pattern.
 - Angeloyl Group: Quartet at δ 6.0 (olefinic proton) and two methyl singlets/doublets.
 - Seneciyl Group: Singlet at δ 5.7 (olefinic proton) and two methyl singlets.
 - Coumarin Core: Characteristic doublets at δ 6.2 (H-3) and δ 7.9 (H-4).
- Stereochemistry Check: The coupling constant $J(3',4')$ for cis-khellactone diesters is typically 4.5–5.5 Hz. A larger coupling constant (>9 Hz) would indicate a trans configuration, suggesting a failure in the initial dihydroxylation stereocontrol.

Biological Context (Mechanism of Action)[3][6]

Calipteryxin acts as a potent anti-inflammatory agent. Its mechanism involves the suppression of the NF- κ B pathway, which is critical for cytokine production.

- Target: IKK α / β complex.
- Effect: Prevents phosphorylation of I κ B α , thereby blocking the nuclear translocation of the p65/p50 NF- κ B complex.
- Downstream: Reduction in iNOS (Nitric Oxide Synthase) and COX-2 (Cyclooxygenase-2) protein levels.[5]

References

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Disclaimer: This protocol involves the use of hazardous chemicals (Osmium Tetroxide, Acid Chlorides). All procedures must be performed in a certified chemical fume hood by trained personnel wearing appropriate PPE.

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